

# Application Note: The Role of Calcium Iodate in Analytical Chemistry

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Authored for: Researchers, Scientists, and Drug Development Professionals

## **Abstract**

Calcium iodate, Ca(IO<sub>3</sub>)<sub>2</sub>, is an inorganic compound that serves as a potent oxidizing agent and a source of iodate ions, lending itself to several applications in analytical chemistry.[1] While primarily known for its use in food fortification and animal nutrition, its properties are particularly valuable in quantitative analysis.[2][3][4] The most prominent application is in the determination of the solubility product constant (Ksp) of sparingly soluble salts through iodometric redox titration. This method provides a practical and precise way to explore chemical equilibria.[5][6][7] This document provides a detailed overview of the principles, experimental protocols, and data analysis for the use of calcium iodate in determining its Ksp, a foundational experiment in analytical chemistry.

# Core Application: Determination of the Solubility Product Constant (Ksp)

The primary analytical application of **calcium iodate** is in experiments designed to determine its own solubility product constant (Ksp). This process serves as an excellent model for understanding the equilibrium of sparingly soluble salts. The concentration of the iodate ion  $(IO_3^-)$  in a saturated solution is determined via a multi-step redox titration.[7][8][9]

## **Principle**



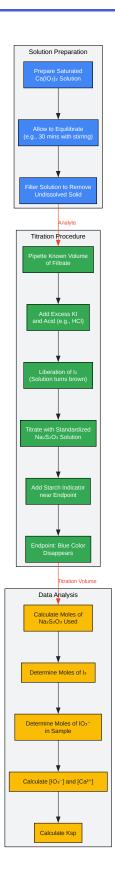
The determination of Ksp for calcium iodate hinges on two key chemical principles:

- Solubility Equilibrium: **Calcium iodate** is a sparingly soluble salt that establishes an equilibrium in aqueous solution between the solid state and its constituent ions.[6][8] The equilibrium expression is:
  - $Ca(IO_3)_2(s) \rightleftharpoons Ca^{2+}(aq) + 2 IO_3^{-}(aq)$
  - The solubility product constant, Ksp, is given by: Ksp = [Ca<sup>2+</sup>][IO₃<sup>-</sup>]<sup>2</sup>[6][7]
- Iodometric Titration: The concentration of the iodate ion (IO<sub>3</sub><sup>-</sup>) in the saturated solution is too low for direct titration. Instead, it is determined indirectly. Iodate ions are reacted with an excess of potassium iodide (KI) in an acidic solution to liberate molecular iodine (I<sub>2</sub>). This liberated iodine is then titrated with a standardized solution of sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) using a starch indicator.[10]

## **Experimental Workflow**

The overall process involves the preparation of a saturated solution, followed by filtration and a two-step titration reaction to quantify the iodate concentration.





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Figure 1. Experimental workflow for the determination of Ksp for **calcium iodate**.



## **Key Chemical Reactions**

The titration process involves a sequence of redox reactions. First, iodate is reduced by iodide in an acidic medium to form iodine. Then, the resulting iodine is reduced by thiosulfate.

#### Step 1: Iodine Liberation

 $IO_3^- + 5I^- + 6H^+ \rightarrow 3I_2 + 3H_2O$ 

lodate reacts with excess iodide in acidic solution to produce iodine.

#### Step 2: Titration Reaction

 $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$ 

Liberated iodine is titrated with thiosulfate, forming iodide and tetrathionate.

#### Indicator Reaction (near endpoint)

I<sub>2</sub> + Starch 

⇒ Starch-I<sub>2</sub> Complex (Blue)

Starch forms a deep blue complex with iodine, which disappears when all  $I_2$  is consumed.

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Figure 2. Key chemical reactions in the iodometric titration of iodate.

## **Experimental Protocol: Ksp Determination**

This protocol outlines the methodology for determining the Ksp of **calcium iodate** at a given temperature.

# **Materials and Reagents**

- Calcium iodate (Ca(IO<sub>3</sub>)<sub>2</sub>) solid
- Potassium iodide (KI) solid
- Standardized sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution (e.g., 0.05 M)[6]
- Hydrochloric acid (HCl), 1 M or 2 M[6][11]



- Starch indicator solution (0.1% or 0.5%)[6][11]
- Deionized water
- 50 mL Burette, 10 mL volumetric pipette, 250 mL Erlenmeyer flasks, filter funnel, filter paper, magnetic stirrer and stir bar.

### **Procedure**

Part A: Preparation of Saturated Calcium Iodate Solution

- Add an excess of solid calcium iodate (approx. 2-3 g) to about 100 mL of deionized water in a flask.
- Stir the solution vigorously using a magnetic stirrer for at least 30 minutes to ensure the solution is saturated and equilibrium is reached.[12]
- Allow the undissolved solid to settle.
- Carefully filter the saturated solution through a dry filter paper into a clean, dry beaker to remove all solid particles.[6] The clear filtrate is your saturated Ca(IO<sub>3</sub>)<sub>2</sub> solution. Record the temperature of the solution.

Part B: Titration of the Saturated Solution

- Rinse and fill a 50 mL burette with the standardized sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution.
   Record the initial volume.
- Using a volumetric pipette, transfer a precise volume (e.g., 10.00 mL) of the clear, saturated
   Ca(IO₃)₂ filtrate into a 250 mL Erlenmeyer flask.[6]
- To the flask, add approximately 50 mL of deionized water, ~2 g of solid KI, and 10 mL of 1 M HCI.[6] Swirl to dissolve the KI. The solution should turn a dark reddish-brown, indicating the formation of iodine (I<sub>2</sub>).[6]
- Begin titrating immediately with the Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution.[6] Continue adding titrant while swirling until the reddish-brown color fades to a pale yellow.



- Add ~5 mL of the starch indicator solution. The solution will turn a deep blue or blue-black.[6]
- Continue the titration by adding the Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution dropwise until the blue color completely disappears, leaving a colorless solution. This is the endpoint.[7][12]
- Record the final burette volume.
- Repeat the titration (steps 2-7) with at least two more samples of the saturated solution to ensure precision. Results should be concordant (titres agreeing within 0.1 mL).

## **Data Presentation and Calculations**

All quantitative data should be recorded systematically.

## **Sample Data Tables**

Table 1: Titration Data

Trial	Volume of Saturated Ca(IO₃)₂ (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Na₂S₂O₃ Used (mL)
1	10.00			
2	10.00			
3	10.00			

| Average | | | | |

Table 2: Calculated Concentrations and Ksp



Trial	[IO₃⁻] in Saturated Solution (mol/L)	[Ca²+] in Saturated Solution (mol/L)	Molar Solubility, s (mol/L)	Ksp
1				
2				
3				

| Average | | | | |

## **Calculation Steps**

- · Moles of Thiosulfate:
  - Moles of  $S_2O_3^{2-}$  = Molarity of  $Na_2S_2O_3 \times Average Volume of <math>Na_2S_2O_3$  (L)
- Moles of Iodine:
  - From the stoichiometry ( $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$ ), the mole ratio is 1:2.
  - Moles of  $I_2 = \frac{1}{2} \times Moles$  of  $S_2O_3^{2-}$
- Moles of lodate:
  - ∘ From the stoichiometry ( $IO_3^- + 5I^- + 6H^+ \rightarrow 3I_2 + 3H_2O$ ), the mole ratio is 1:3.
  - Moles of IO₃⁻ = ⅓₃ × Moles of I₂
- Concentration of lodate ([IO<sub>3</sub><sup>-</sup>]):
  - [IO₃⁻] = Moles of IO₃⁻ / Volume of Ca(IO₃)₂ sample (L)
- Concentration of Calcium ([Ca<sup>2+</sup>]):
  - ∘ From the dissociation equation (Ca(IO<sub>3</sub>)<sub>2</sub>  $\rightleftharpoons$  Ca<sup>2+</sup> + 2IO<sub>3</sub><sup>-</sup>), the mole ratio is 1:2.



- $\circ$  [Ca<sup>2+</sup>] =  $\frac{1}{2} \times [IO_3^-][7][13]$
- Molar Solubility (s):
  - The molar solubility (s) of Ca(IO<sub>3</sub>)<sub>2</sub> is equal to the concentration of Ca<sup>2+</sup>.
  - $\circ$  s = [Ca<sup>2+</sup>]
- Solubility Product Constant (Ksp):
  - Ksp =  $[Ca^{2+}][IO_3^{-}]^2$
  - Alternatively, Ksp = (s)(2s)<sup>2</sup> = 4s<sup>3</sup>
  - One experimental determination found a Ksp value of 2.37 x 10<sup>-4</sup>.[14]

# Safety and Handling

- Calcium iodate is an oxidizing agent and should be kept away from combustible materials.
   [1][15]
- It can cause irritation to the skin, eyes, and respiratory tract.
- Standard laboratory safety precautions, including wearing safety goggles and gloves, should be followed.
- Hydrochloric acid is corrosive and should be handled with care in a well-ventilated area.

## Conclusion

**Calcium iodate** is a valuable reagent in analytical chemistry, primarily demonstrated through its use in the titrimetric determination of its own solubility product constant. The iodometric titration protocol detailed here is a robust and instructive method for quantifying ion concentrations in a saturated solution, providing researchers and students with a practical application of equilibrium and redox principles.



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